

Commercial Suppliers and Technical Guide for High-Purity Vaccenic Acid Chloride

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Compound of Interest

Compound Name: *Vaccenic Acid Chloride*

Cat. No.: *B15548462*

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For researchers, scientists, and drug development professionals, securing a reliable source of high-purity **vaccenic acid chloride** is crucial for the synthesis of bioactive lipids, molecular probes, and potential therapeutic agents. This technical guide provides an overview of commercial suppliers, experimental protocols for synthesis and analysis, and insights into the biological signaling pathways influenced by vaccenic acid.

Commercial Availability of High-Purity Vaccenic Acid Chloride

High-purity **vaccenic acid chloride** is available from a select number of chemical suppliers specializing in research-grade lipids. The following table summarizes the offerings from key vendors. Researchers are advised to request certificates of analysis for lot-specific purity data.

Supplier	Product Name	CAS Number	Purity	Notes
InvivoChem	Vaccenic acid chloride	117485-96-8	≥98%	Provided as a solid for research use only. [1]
MedChemExpress (MCE)	Vaccenic acid chloride	117485-96-8	Not specified	Marketed as an ester product for research purposes. [2] [3] [4]
CheMondis	Vaccenic acid chloride	117485-96-8	Not specified	Lists MedChemExpress as the supplier. [3]

Synthesis and Purification of Vaccenic Acid Chloride: Experimental Protocols

The conversion of vaccenic acid to its corresponding acid chloride is a standard chemical transformation. While specific, detailed protocols for vaccenic acid are not readily available in public literature, the following general procedures for the synthesis of fatty acid chlorides using common chlorinating agents can be adapted.

Method 1: Synthesis using Oxalyl Chloride

This method is favored for its mild reaction conditions and the volatile nature of its byproducts.

Materials:

- Vaccenic acid
- Oxalyl chloride
- Anhydrous dichloromethane (DCM)
- Anhydrous N,N-Dimethylformamide (DMF) (catalytic amount)

- Anhydrous solvent for purification (e.g., hexane)

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve vaccenic acid in anhydrous DCM in a flame-dried flask equipped with a magnetic stirrer and a reflux condenser.
- Add a catalytic amount of anhydrous DMF (e.g., one drop) to the solution.
- Slowly add oxalyl chloride (typically 1.2-1.5 molar equivalents) to the stirred solution at room temperature. Gas evolution (CO and CO₂) will be observed.
- Stir the reaction mixture at room temperature for 1-2 hours, or until gas evolution ceases. The reaction progress can be monitored by IR spectroscopy (disappearance of the carboxylic acid O-H stretch and appearance of the acid chloride C=O stretch).
- Remove the solvent and excess oxalyl chloride under reduced pressure using a rotary evaporator.
- The crude **vaccenic acid chloride** can be purified by distillation under high vacuum or by flash chromatography on silica gel using a non-polar eluent.

Method 2: Synthesis using Thionyl Chloride

Thionyl chloride is a cost-effective and efficient chlorinating agent.

Materials:

- Vaccenic acid
- Thionyl chloride
- Anhydrous solvent (e.g., toluene or hexane)

Procedure:

- In a fume hood, combine vaccenic acid and an excess of thionyl chloride (typically 2-3 molar equivalents) in a round-bottom flask equipped with a reflux condenser and a gas outlet to a

trap for HCl and SO₂. An inert solvent can be used but is not always necessary.

- Heat the mixture to reflux (typically 60-80 °C) and maintain for 1-3 hours. The reaction is complete when gas evolution stops.
- Carefully remove the excess thionyl chloride by distillation, followed by removal of the solvent (if used) under reduced pressure.
- Purify the resulting crude **vaccenic acid chloride** by fractional distillation under high vacuum.

Purification and Characterization

High-purity **vaccenic acid chloride** is essential for subsequent applications.

- Distillation: Fractional distillation under high vacuum is the most common method for purifying fatty acid chlorides.
- Chromatography: For smaller scale preparations or to remove non-volatile impurities, flash column chromatography on silica gel with a non-polar eluent system (e.g., hexane/ethyl acetate) can be employed.
- Characterization: The purity of the final product should be assessed by:
 - Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight and assess for volatile impurities.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the structure and identify any residual starting material or byproducts.
 - Infrared (IR) Spectroscopy: To confirm the presence of the acid chloride functional group (strong C=O stretch around 1800 cm⁻¹) and the absence of the carboxylic acid O-H stretch.

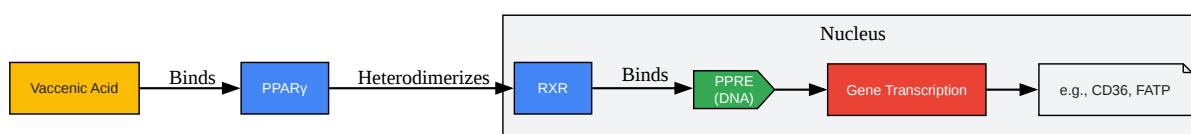
Biological Signaling Pathways of Vaccenic Acid

Vaccenic acid, the precursor to **vaccenic acid chloride**, is known to modulate several key signaling pathways involved in metabolism and cell fate. **Vaccenic acid chloride** can be a

crucial reagent for synthesizing molecular probes to investigate these pathways further.

Peroxisome Proliferator-Activated Receptor γ (PPAR γ) Signaling

Vaccenic acid can act as a ligand for PPAR γ , a nuclear receptor that plays a central role in adipogenesis and lipid metabolism. Activation of PPAR γ by fatty acids leads to the transcription of genes involved in lipid uptake and storage.

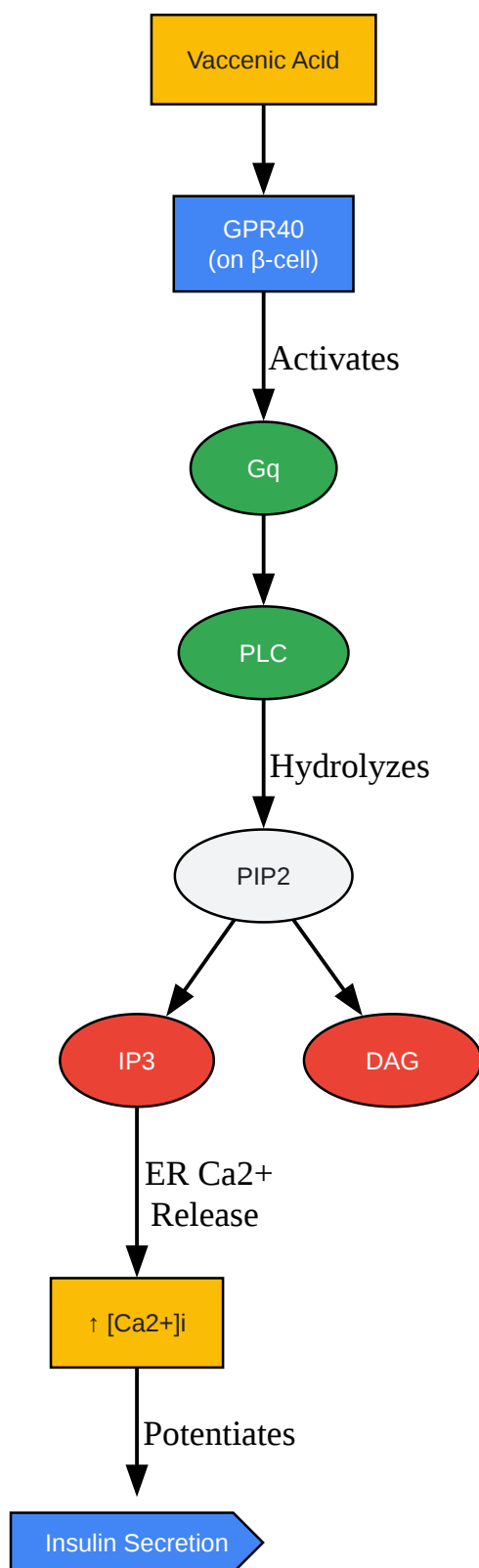


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Caption: PPAR γ signaling pathway activated by vaccenic acid.

G Protein-Coupled Receptor 40 (GPR40) Signaling

GPR40, also known as Free Fatty Acid Receptor 1 (FFAR1), is activated by long-chain fatty acids, including vaccenic acid. In pancreatic β -cells, GPR40 activation potentiates glucose-stimulated insulin secretion.

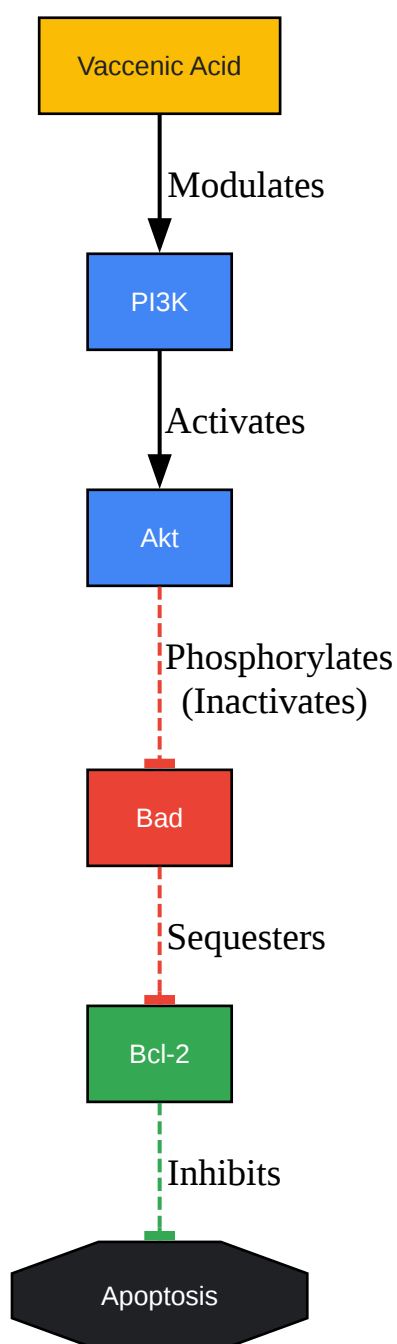


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Caption: GPR40-mediated insulin secretion pathway.

Akt/Bad Apoptosis Signaling Pathway

Some studies suggest that vaccenic acid can influence cell survival and apoptosis. One mechanism involves the modulation of the Akt/Bad signaling pathway. Akt can phosphorylate and inactivate the pro-apoptotic protein Bad, thereby promoting cell survival.

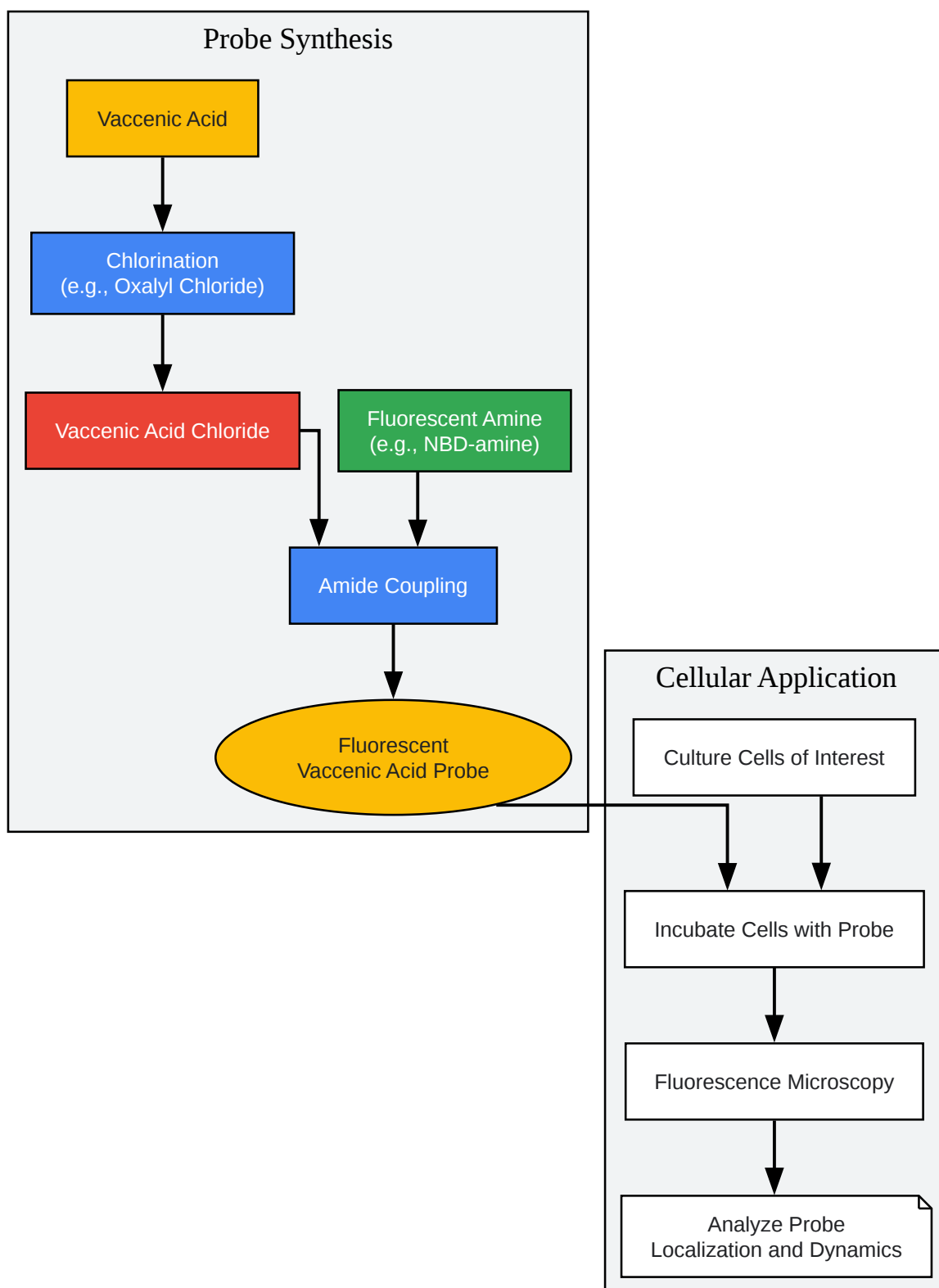


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Caption: Modulation of the Akt/Bad apoptosis pathway.

Experimental Workflow: Synthesis and Application of a Vaccenic Acid-Based Probe

Vaccenic acid chloride is an ideal starting material for the synthesis of molecular probes to study the biological roles of vaccenic acid. The following diagram outlines a general workflow for the synthesis of a fluorescently labeled vaccenic acid and its application in cellular imaging.



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Caption: Workflow for synthesis and use of a fluorescent vaccenic acid probe.

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References

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